

Safeguarding Your Laboratory: Proper Disposal of Croverin (Caroverine)

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Compound of Interest

Compound Name: Croverin

Cat. No.: B14865579

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Researchers and drug development professionals handling **Croverin** (commonly known as Caroverine) must adhere to strict disposal protocols to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the proper disposal of Caroverine, aligning with established safety standards.

Chemical and Hazard Identification

Caroverine is classified as harmful if swallowed. Below is a summary of its key chemical and hazard information.

Identifier	Caroverine	Caroverine Hydrochloride
Molecular Formula	C22H27N3O2	C22H28ClN3O2
Molecular Weight	365.5 g/mol [1]	401.9 g/mol [2]
CAS Number	Not explicitly found, but related to Caroverine Hydrochloride	55750-05-5[2][3]
Hazard Class	Acute Toxicity 4 (Oral)[1]	Acute Toxicity 4 (Oral)

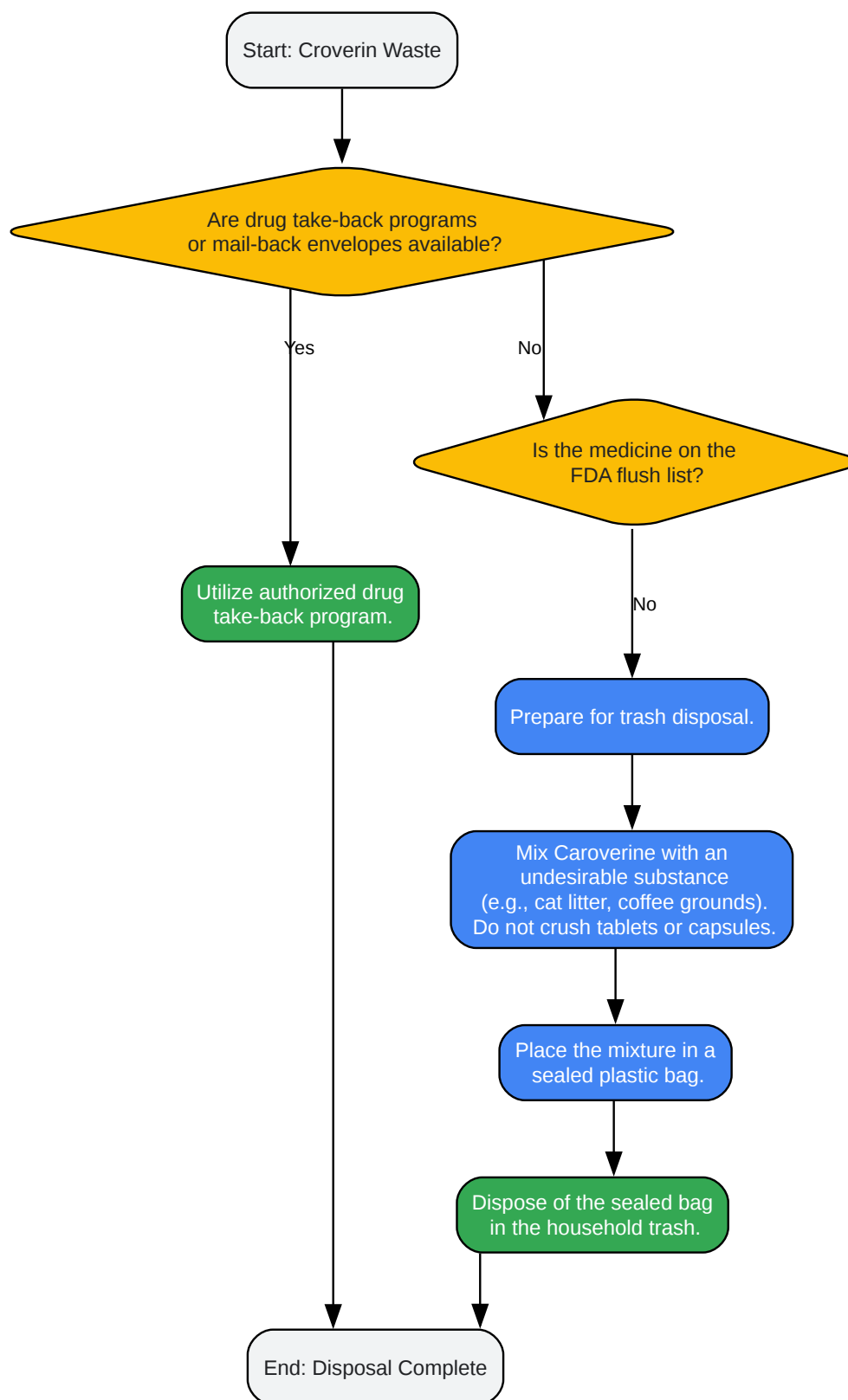
GHS Hazard and Precautionary Statements

The Globally Harmonized System (GHS) provides the following classifications and precautionary statements for Caroverine.

GHS Information	Statement
Pictogram	Warning
Hazard Statement	H302: Harmful if swallowed
Precautionary Statements	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P317: IF SWALLOWED: Get medical help. P330: Rinse mouth. P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at time of disposal.

Step-by-Step Disposal Protocol

Adherence to a structured disposal workflow is critical. The following diagram illustrates the decision-making process for the safe disposal of Caroverine.



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References

- 1. Caroverine | C₂₂H₂₇N₃O₂ | CID 65709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Caroverine Hydrochloride | C₂₂H₂₈ClN₃O₂ | CID 3043582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. abmole.com [abmole.com]
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